

2-(3,5-Dimethyladamantan-1-yl)acetic acid CAS number

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Compound of Interest

Compound Name: 2-(3,5-Dimethyladamantan-1-yl)acetic acid

Cat. No.: B079721

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An In-depth Technical Guide to **2-(3,5-Dimethyladamantan-1-yl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adamantane and its derivatives have emerged as a significant class of compounds in medicinal chemistry and materials science. Their unique rigid, cage-like structure and lipophilic nature make them valuable moieties for designing molecules with enhanced pharmacokinetic and pharmacodynamic properties.^[1] This guide focuses on a specific derivative, **2-(3,5-Dimethyladamantan-1-yl)acetic acid**, providing a comprehensive overview of its chemical identity, synthesis, and analytical characterization, tailored for professionals in research and drug development. This compound, with its structural similarities to established neuroactive agents, represents a promising scaffold for the development of new therapeutics.

Chemical Identity and Physicochemical Properties

The foundational step in any scientific investigation of a chemical compound is its unambiguous identification. **2-(3,5-Dimethyladamantan-1-yl)acetic acid** is registered under the CAS number 14202-14-3.^[2] Its molecular structure consists of a dimethyl-substituted adamantane cage linked to an acetic acid group at a bridgehead carbon.

Core Structural and Physical Data

A summary of the key physicochemical properties of **2-(3,5-Dimethyladamantan-1-yl)acetic acid** is presented in the table below. These parameters are crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
CAS Number	14202-14-3	[2][3]
IUPAC Name	2-(3,5-dimethyl-1-adamantyl)acetic acid	[2]
Molecular Formula	C ₁₄ H ₂₂ O ₂	[3]
Molecular Weight	222.32 g/mol	[2][3]
Melting Point	110-115°C	[3]
Boiling Point	339.2 ± 10.0 °C at 760 mmHg	[3]
Density	1.1 ± 0.1 g/cm ³	[3]
Physical Form	Powder	[4]
Solubility	Slightly soluble in water	[4]

Synthesis of 2-(3,5-Dimethyladamantan-1-yl)acetic Acid

While a specific, detailed protocol for the synthesis of **2-(3,5-Dimethyladamantan-1-yl)acetic acid** is not readily available in published literature, a plausible and efficient synthetic route can be devised based on established adamantane chemistry. The most logical approach involves a two-step process starting from the commercially available 1,3-dimethyladamantane:

- Carboxylation of 1,3-Dimethyladamantane: Introduction of a carboxylic acid group at a bridgehead position.
- Homologation: Extension of the carbon chain by one methylene group to yield the final acetic acid derivative.

Proposed Synthetic Pathway

The following diagram illustrates the proposed synthetic workflow.

Step 1: Carboxylation

1,3-Dimethyladamantane

Formic acid, H_2SO_4

1-Carboxy-3,5-dimethyladamantane

Step 2: Arndt-Eistert Homologation

1-Carboxy-3,5-dimethyladamantane

 SOCl_2

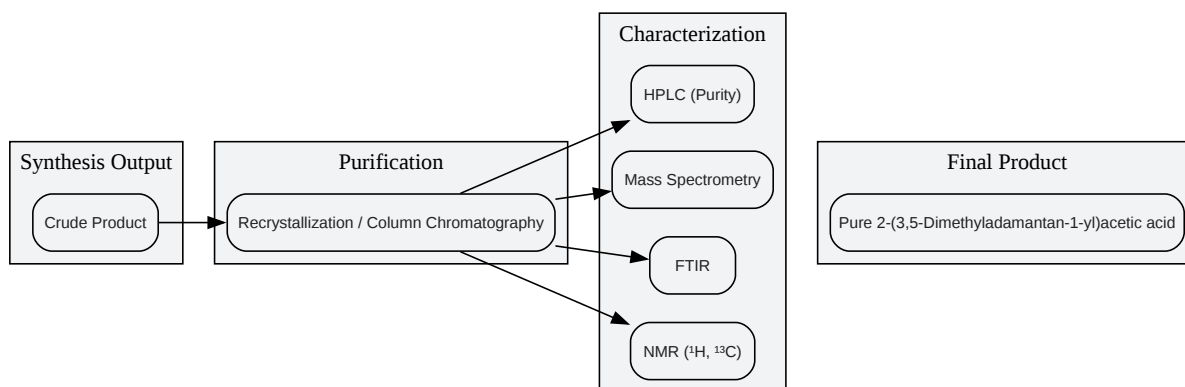
Acyl Chloride Intermediate

 CH_2N_2

Diazoketone Intermediate

 Ag_2O , H_2O (Wolff Rearrangement)

2-(3,5-Dimethyladamantan-1-yl)acetic acid



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Sources

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